

Application Notes and Protocols for BMS-191095 in Rodent Models

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Compound of Interest

Compound Name: BMS-191095

Cat. No.: B1139385

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These application notes provide detailed protocols for the in vivo use of **BMS-191095**, a selective mitochondrial ATP-sensitive potassium (mitoKATP) channel opener, in rodent models of cardiac and cerebral ischemia.

Introduction

BMS-191095 is a potent and selective opener of mitochondrial ATP-sensitive potassium (mitoKATP) channels.^[1] Its mechanism of action involves the opening of these channels, which is believed to play a crucial role in cellular protection against ischemic injury.^[2] In preclinical studies, **BMS-191095** has demonstrated significant cardioprotective and neuroprotective effects, making it a valuable tool for research in cardiovascular and neurological diseases.^{[1][2]}

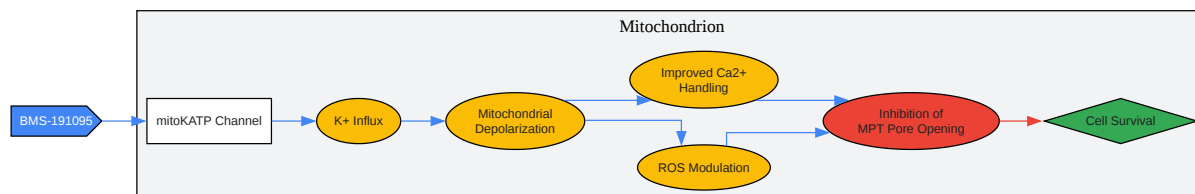
Data Presentation

Table 1: In Vivo Efficacy of BMS-191095 in Rodent Models

Species	Model	Administration Route	Dosage	Key Findings	Reference
Rat	Transient Focal Cerebral Ischemia (MCAO)	Intraventricular	25 µg	Reduced total infarct volume by 32% when administered 24 hours before ischemia.	[2]
Mouse	Cardiac Ischemia (Pharmacological Preconditioning)	Intraperitoneal	1 mg/kg	Induced late preconditioning, protecting the heart from ischemia-reperfusion injury.	
Dog	Myocardial Ischemia-Reperfusion	Intravenous	0.4 mg/kg (ED ₂₅)	Dose-dependently reduced infarct size.	

Signaling Pathway of BMS-191095

BMS-191095 exerts its protective effects by selectively opening mitochondrial ATP-sensitive potassium (mitoKATP) channels. This action is thought to trigger a signaling cascade that ultimately leads to the preservation of mitochondrial function and reduction of cell death in the face of ischemic stress. The diagram below illustrates the proposed signaling pathway.



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Caption: Proposed signaling pathway of **BMS-191095**.

Experimental Protocols

BMS-191095 Formulation for In Vivo Administration

This protocol describes the preparation of a suspended solution of **BMS-191095** suitable for intraperitoneal (IP) and oral administration in rodents.

Materials:

- **BMS-191095** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **BMS-191095** in DMSO at a concentration of 25 mg/mL.

- To prepare a 1 mL working solution at 2.5 mg/mL, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300.
- Mix the solution thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix again until uniform.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- Vortex the final suspension before each use to ensure homogeneity.

Myocardial Infarction Model in Mice (LAD Ligation)

This protocol details the surgical procedure for inducing myocardial infarction in mice via permanent ligation of the left anterior descending (LAD) coronary artery.

Materials:

- Anesthesia (e.g., isoflurane)
- Surgical instruments (forceps, scissors, needle holder, rib retractor)
- Suture material (e.g., 8-0 silk)
- Ventilator
- Heating pad
- ECG monitoring system

Procedure:

- Anesthetize the mouse and place it in a supine position on a heating pad to maintain body temperature.
- Intubate the mouse and connect it to a ventilator.
- Perform a left thoracotomy between the third and fourth ribs to expose the heart.

- Carefully open the pericardium to visualize the LAD coronary artery.
- Pass a suture under the LAD and tie a permanent ligature. Successful ligation is confirmed by the blanching of the anterior wall of the left ventricle.
- Close the chest wall, muscle layers, and skin with sutures.
- Administer analgesics post-operatively and monitor the animal during recovery.

Cerebral Ischemia Model in Rats (MCAO)

This protocol describes the induction of transient focal cerebral ischemia in rats using the intraluminal suture method to occlude the middle cerebral artery (MCA).

Materials:

- Anesthesia (e.g., isoflurane)
- Surgical microscope
- Micro-surgical instruments
- Nylon monofilament suture (e.g., 4-0) with a rounded tip
- Laser Doppler flowmeter (optional, for monitoring cerebral blood flow)

Procedure:

- Anesthetize the rat and place it in a supine position.
- Make a midline neck incision and carefully expose the common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).
- Ligate the distal ECA.
- Temporarily clamp the CCA and ICA.
- Introduce the nylon suture into the ECA and advance it into the ICA until it occludes the origin of the MCA. A drop in cerebral blood flow can confirm occlusion if a laser Doppler

flowmeter is used.

- After the desired period of ischemia (e.g., 90 minutes), withdraw the suture to allow for reperfusion.
- Close the incision and monitor the animal during recovery.

Assessment of Infarct Size (TTC Staining)

This protocol is used to quantify the extent of tissue damage following ischemia-reperfusion injury.

Materials:

- 2,3,5-triphenyltetrazolium chloride (TTC) solution (1-2% in phosphate-buffered saline)
- Formalin (10%)
- Brain or heart tissue slicer

Procedure:

- At the end of the experiment, euthanize the animal and excise the heart or brain.
- Rapidly freeze the tissue.
- Slice the tissue into uniform sections (e.g., 1-2 mm thick).
- Immerse the slices in the TTC solution and incubate at 37°C for 15-30 minutes. Viable tissue will stain red, while infarcted tissue will remain pale.
- Fix the stained slices in 10% formalin.
- Image the slices and use image analysis software to quantify the infarct area relative to the total area of the tissue section.

Neurological Deficit Scoring in Rats

This protocol provides a method for assessing neurological function after cerebral ischemia. A commonly used scale is the Bederson score.

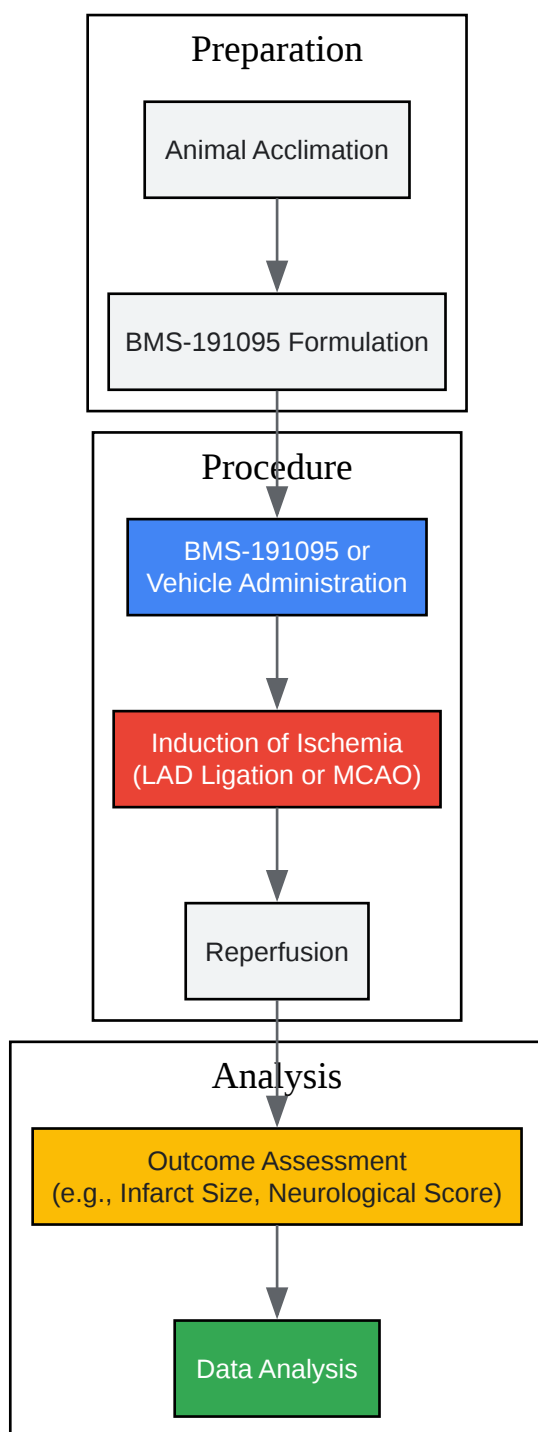
Procedure:

Neurological function is evaluated at a set time point (e.g., 24 hours) after MCAO surgery. The scoring is as follows:

- Score 0: No apparent neurological deficit.
- Score 1: Forelimb flexion. The rat shows contralateral forelimb flexion when lifted by the tail.
- Score 2: Circling. The rat circles towards the paretic side when walking.
- Score 3: Falling. The rat falls to the paretic side.
- Score 4: No spontaneous motor activity.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for an in vivo study of **BMS-191095** in a rodent model of ischemia.



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Caption: General experimental workflow.

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References

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